

# procedures for handling and storing Tetrakis(trimethylsilyl)silane safely

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## Compound of Interest

Compound Name: Tetrakis(trimethylsilyl)silane

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## Application Notes and Protocols for Tetrakis(trimethylsilyl)silane

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### Introduction

**Tetrakis(trimethylsilyl)silane**, with the chemical formula  $C_{12}H_{36}Si_5$ , is an organosilicon compound utilized as a reagent and precursor in organic synthesis and silicon-based chemistry.<sup>[1]</sup> It is a colorless, sublimable solid with a high melting point.<sup>[2]</sup> Due to its potential hazards, strict adherence to safety protocols during its handling and storage is imperative to ensure the well-being of laboratory personnel and the integrity of research. These application notes provide detailed procedures for the safe handling and storage of **Tetrakis(trimethylsilyl)silane**.

## Physicochemical and Hazard Data

A comprehensive summary of the quantitative data for **Tetrakis(trimethylsilyl)silane** is presented below. This information has been compiled from various safety data sheets and chemical databases.

Property	Value	References
Chemical Formula	C <sub>12</sub> H <sub>36</sub> Si <sub>5</sub>	[2][3]
Molar Mass	320.84 g/mol	[2][3]
Appearance	White to off-white powder; colorless solid	[1][2]
Melting Point	263-264 °C (lit.); 319-321 °C (sealed tube)	[1][2]
Boiling Point	Not available	
Density	0.79 g/mL (predicted); 0.806 g/cm <sup>3</sup>	[1][2]
Solubility	Soluble in chloroform (100 mg/ml)	[1]
GHS Hazard Statements	H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	[2][4]
GHS Signal Word	Warning	[2][4]

## Experimental Protocols

### 1. Personal Protective Equipment (PPE)

Before handling **Tetrakis(trimethylsilyl)silane**, all personnel must be equipped with the following personal protective equipment:

- Eye Protection: Safety glasses with side shields or chemical safety goggles.[5] Contact lenses should not be worn.[5]
- Hand Protection: Neoprene or nitrile rubber gloves.[5]
- Body Protection: A flame-retardant laboratory coat and appropriate protective clothing to prevent skin exposure.[5]

- Respiratory Protection: For operations that may generate dust, a NIOSH-certified dust and mist respirator (orange cartridge) is recommended.[5]

## 2. Handling Protocol

- Ventilation: Always handle **Tetrakis(trimethylsilyl)silane** in a well-ventilated area, preferably within a chemical fume hood with good local exhaust ventilation to minimize exposure to dust.[5][6]
- Avoiding Contact: Take all necessary precautions to avoid direct contact with the skin and eyes, and to prevent inhalation of dust.[5][6]
- Preventing Dust Formation: Handle the solid material carefully to avoid the formation of dust and aerosols.[6]
- Hygiene: After handling, wash hands and other exposed areas thoroughly with mild soap and water, especially before eating, drinking, or smoking.[5] Contaminated clothing should be removed and washed before reuse.[5]

## 3. Storage Protocol

- Container: Store in a tightly closed container.[5][6]
- Atmosphere: For prolonged storage, it is recommended to store under an inert atmosphere, such as nitrogen, as the material is moisture-sensitive.[6][7]
- Conditions: The storage area should be a cool, dry, and well-ventilated place, away from sources of heat, ignition, and direct light.[1][5][6]
- Incompatibilities: Keep separated from strong oxidizing agents, halogens, and moisture.[5][6][8]

## 4. Spill and Emergency Procedures

- Spill Response:
  - Evacuate all non-essential personnel from the spill area.[5]

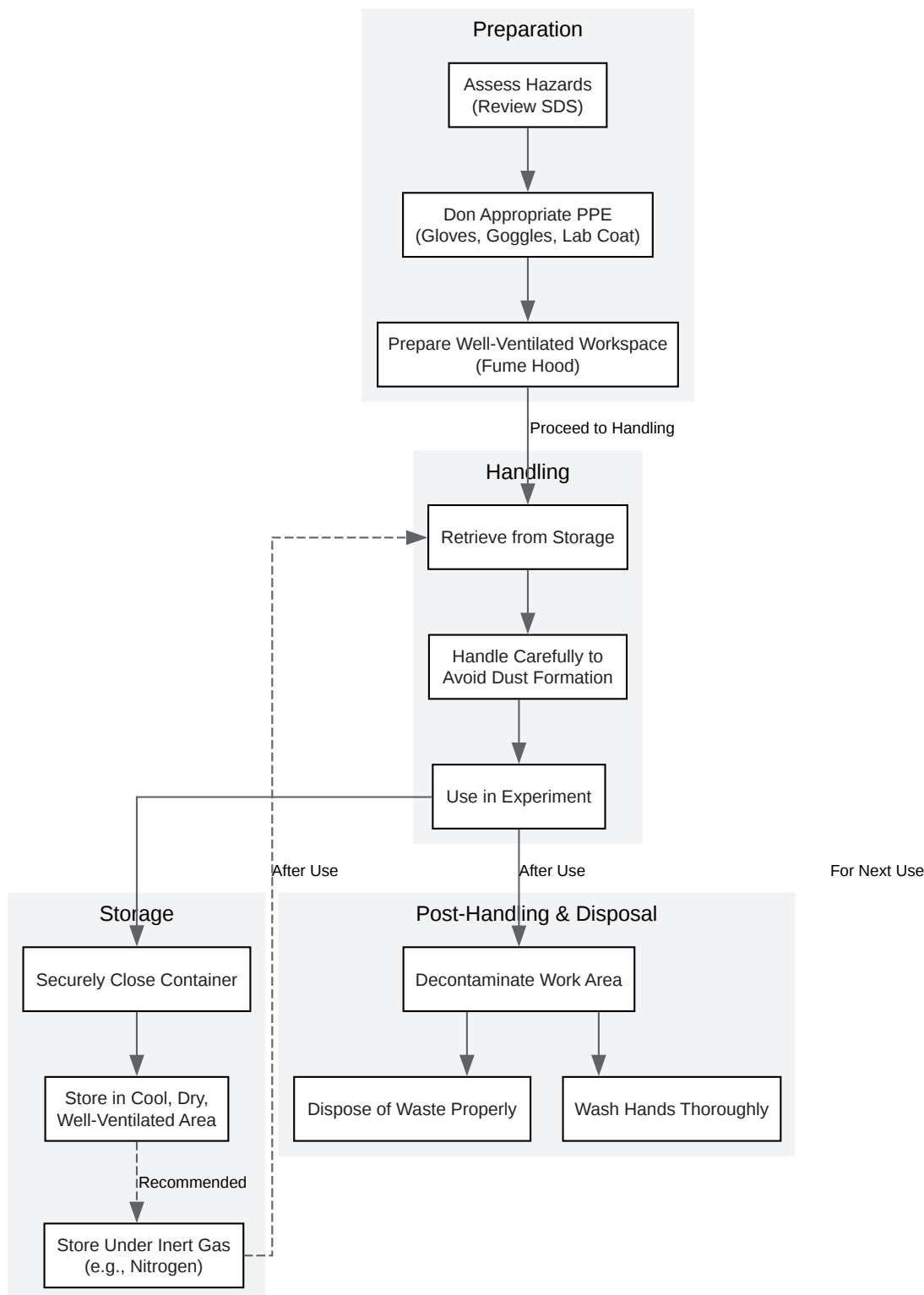
- Ensure adequate ventilation.
- Wearing the appropriate PPE, cover the spill with an inert absorbent material such as vermiculite, sand, or earth.[7]
- Carefully sweep or shovel the absorbed material into a suitable, labeled container for disposal.[5] Avoid creating dust.[6]
- Do not let the product enter drains or public waters.[5]
- First Aid:
  - In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[4][7]
  - In case of skin contact: Remove contaminated clothing and wash the affected area with soap and plenty of water. If irritation persists, seek medical attention.[4]
  - If inhaled: Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[4][7]
  - If swallowed: Do not induce vomiting. Rinse the mouth with water and seek medical attention.[4]

## 5. Waste Disposal

- Procedure: Dispose of waste material in accordance with local, state, and federal regulations. It is recommended to incinerate the material in a licensed waste disposal facility.  
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## Diagrams

## Workflow for Safe Handling and Storage of Tetrakis(trimethylsilyl)silane

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling and storage of **Tetrakis(trimethylsilyl)silane**.

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